

Introduction: The Significance of 4-(Trifluoromethyl)-1H-imidazole in Modern Chemistry

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)-1H-imidazole

Cat. No.: B105867

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4-(Trifluoromethyl)-1H-imidazole is a fluorinated heterocyclic building block of significant interest in medicinal chemistry and materials science.[1] The imidazole core is a ubiquitous motif in biologically active molecules, including the amino acid histidine, making it a key structure for interacting with biological systems.[2] The addition of a trifluoromethyl (-CF₃) group imparts unique properties, such as high metabolic stability, increased lipophilicity, and strong electron-withdrawing capabilities.[3] These characteristics can enhance the pharmacokinetic and pharmacodynamic profiles of drug candidates.[3] As a result, **4-(Trifluoromethyl)-1H-imidazole** serves as a crucial intermediate in the synthesis of novel pharmaceuticals, agrochemicals, and functional materials like covalent organic frameworks for carbon capture.[1][2]

Given its utility and reactive nature, a thorough understanding of its safety profile and handling requirements is paramount for any researcher. This guide provides a comprehensive overview of the hazards, safe handling protocols, and emergency procedures associated with this compound, grounded in established safety data and field-proven laboratory practices.

Section 1: Hazard Identification and Comprehensive Risk Assessment

A foundational principle of laboratory safety is a complete understanding of the potential hazards of a substance before it is handled. **4-(Trifluoromethyl)-1H-imidazole** is a solid, off-

white crystalline powder that presents multiple health risks requiring stringent control measures.^[4]

Globally Harmonized System (GHS) Classification

The compound is classified under GHS with several hazard statements that dictate its handling and storage requirements. These classifications are not merely administrative; they are based on toxicological data and define the inherent risks of the molecule.

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning	GHS07
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	Warning	GHS07
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Warning	GHS07
Carcinogenicity	2	H351: Suspected of causing cancer	Warning	GHS08

Source: Data synthesized from multiple Safety Data Sheets.^[4]

Analysis of Health Hazards

- **Acute Oral Toxicity (H302):** This classification indicates that ingestion of relatively small quantities can cause significant toxic effects. While a specific median lethal dose (LD50) for this compound is not readily available in public literature, the "Harmful if swallowed"

classification generally corresponds to an oral LD50 in rats between 300 and 2000 mg/kg. For context, the related compound 4-methylimidazole has a rat oral LD50 of 751 mg/kg.[5] This level of toxicity necessitates strict hygiene measures to prevent accidental ingestion.[4]

- **Skin and Eye Irritation (H315, H319):** Direct contact with the solid or its dust can cause significant skin irritation and serious, potentially damaging, eye irritation. The causality lies in the chemical's ability to disrupt cellular membranes and proteins upon contact. This mandates the use of appropriate gloves and eye protection at all times.
- **Respiratory Irritation (H335):** As a fine powder, the compound can easily become airborne. Inhalation of this dust can irritate the mucous membranes and upper respiratory tract. This is the primary reason all handling of the solid material must be performed in a certified chemical fume hood or other ventilated enclosure.
- **Suspected Carcinogen (H351):** This is a critical long-term health hazard. A Category 2 carcinogen classification means there is evidence from animal studies suggesting a potential to cause cancer in humans, but the evidence is not conclusive enough for a Category 1 classification.[6] The International Agency for Research on Cancer (IARC) has classified the related compound 4-methylimidazole as "possibly carcinogenic to humans" (Group 2B) based on sufficient evidence in experimental animals.[5] This hazard underscores the importance of minimizing all routes of exposure to the lowest possible levels through robust engineering controls and meticulous personal protective equipment (PPE) use.

Section 2: Safe Handling and Storage Protocols

Adherence to a meticulously designed handling protocol is a self-validating system for safety. The following procedures are designed to mitigate the risks identified in Section 1.

Engineering Controls: The First Line of Defense

The principle of minimizing exposure dictates that engineering controls should always be prioritized over personal protective equipment.

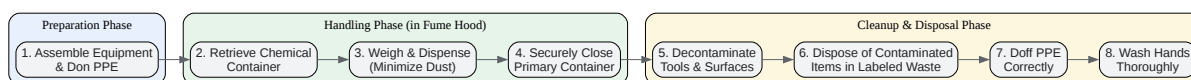
- **Primary Handling Location:** All weighing and manipulation of **4-(Trifluoromethyl)-1H-imidazole** powder must be conducted within a properly functioning and certified laboratory chemical fume hood.[7] This is non-negotiable. The hood contains airborne particles,

preventing inhalation (addressing H335) and keeping the material off the general lab bench to minimize skin contact (addressing H315) and ingestion risks (addressing H302).

- Ventilation: Ensure the laboratory has adequate general ventilation to support the fume hood's function and to dilute any fugitive emissions.

Step-by-Step Handling Protocol

- Preparation: Before retrieving the chemical, ensure the designated fume hood is clean and uncluttered. Assemble all necessary equipment (spatulas, weigh boats, glassware, waste container). Don all required PPE as detailed in Section 4.
- Retrieval: Transport the sealed container from its storage location to the fume hood.
- Weighing and Dispensing: Perform all operations at least 6 inches inside the fume hood sash. Open the container and carefully transfer the desired amount of powder using a clean spatula. Avoid generating dust by using slow, deliberate movements. If dust is generated, allow the hood ventilation to capture it before proceeding. Close the primary container immediately after dispensing.
- Post-Handling: Thoroughly decontaminate the spatula and work surface within the hood using an appropriate solvent (e.g., ethanol or isopropanol) and wipes. Dispose of contaminated wipes and weigh boats in a designated, sealed hazardous waste container.
- Hand Washing: After removing gloves correctly, always wash hands thoroughly with soap and water. This final step is critical to remove any potential residual contamination.[8]



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Caption: Workflow for safely handling solid **4-(Trifluoromethyl)-1H-imidazole**.

Storage Requirements

Proper storage is crucial for maintaining chemical integrity and preventing accidental exposure or incompatible reactions.

- **Container:** Keep the container tightly closed to prevent exposure to moisture and air.[4]
- **Location:** Store in a cool, dry, and well-ventilated area.[4] The storage location should be a designated chemical cabinet, away from incompatible materials.
- **Incompatibilities:** Avoid storage near strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[9] The imidazole ring is basic and can react exothermically with acids, while the aromatic system can be susceptible to strong oxidizers.

Section 3: Emergency Procedures

Preparedness is key to managing unexpected events. All personnel must be familiar with the location of safety equipment (showers, eyewashes, spill kits, fire extinguishers) and these procedures.

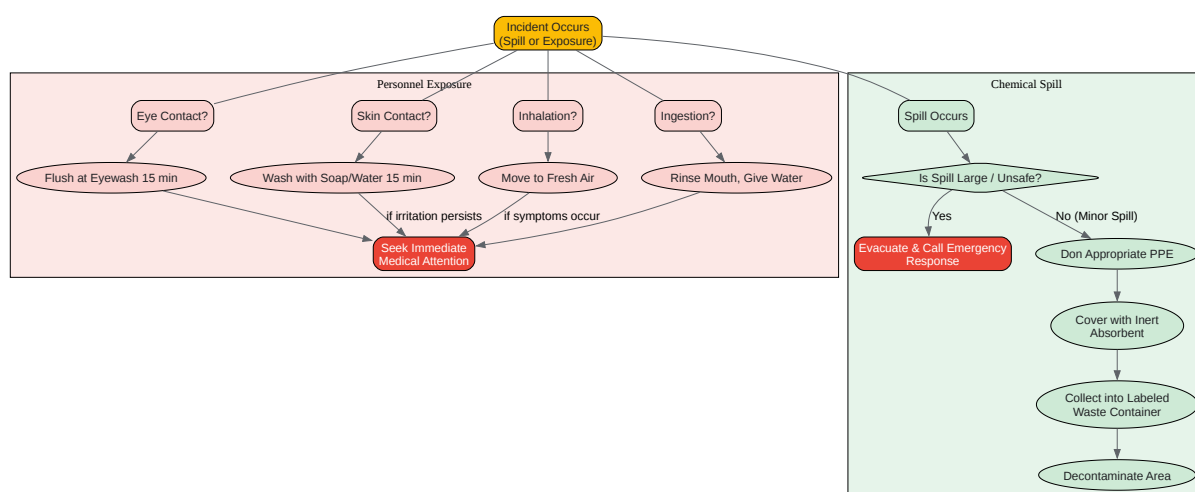
Exposure Response

- **Eye Contact (Most Critical):** Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, holding the eyelids open.[4] Seek immediate medical attention without delay. Removal of contact lenses should only be done by skilled personnel after an injury.[4]
- **Skin Contact:** Promptly wash the affected area with plenty of soap and water for at least 15 minutes.[10] Remove all contaminated clothing while under an emergency shower if the exposure is extensive. Seek medical attention if irritation persists.[9]
- **Inhalation:** Move the affected person to fresh air immediately.[10] If they feel unwell or have difficulty breathing, seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water and give a glass of water to drink. Call a poison control center or seek immediate medical attention.[4]

Accidental Release (Spill) Response

For any spill, the primary goal is to ensure personnel safety before addressing the spill itself.

- **Assess the Situation:** Determine the size and location of the spill. If the spill is large, involves volatile vapors, or you feel it is unsafe to handle, evacuate the area, alert others, and contact the institutional emergency response team.
- **Control and Contain (for minor spills):**
 - Ensure proper PPE is worn (see Section 4).
 - Prevent the spread of dust. Do not sweep with a dry broom.
 - Gently cover the spill with an inert absorbent material like vermiculite or sand to minimize dust generation.^[9]
 - Carefully scoop the material and absorbent into a labeled, sealable hazardous waste container.
- **Decontaminate:** Clean the spill area thoroughly with soap and water or an appropriate solvent. Dispose of all cleanup materials as hazardous waste.



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Caption: Decision tree for responding to emergencies involving the compound.

Section 4: Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls are primary, but a robust PPE strategy is essential for direct handling tasks. The choice of PPE is not arbitrary; it is directly linked to the hazards of the chemical.

Equipment	Specification	Rationale and Justification
Eye Protection	Chemical safety goggles with side shields (ANSI Z87.1 or EN166 compliant)	Protects against dust particles and splashes, addressing the H319 "Causes serious eye irritation" hazard. [4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Protects against skin contact, addressing the H315 "Causes skin irritation" hazard. Nitrile gloves offer good resistance to a range of chemicals. Always inspect gloves for defects before use and dispose of them after handling or if contamination is suspected. [3] [8]
Body Protection	Fully-buttoned, long-sleeved laboratory coat	Provides a barrier against incidental contact with dust on clothing. A flame-resistant coat is recommended as good general practice. [11]
Respiratory Protection	Not required if handled exclusively in a chemical fume hood.	A NIOSH-approved respirator (e.g., N95 dust mask for nuisance dust, or a respirator with appropriate cartridges for higher exposures) may be required if engineering controls fail or during large-scale spill cleanup. [4]

Section 5: Physicochemical and Stability Profile

Understanding the physical properties and chemical stability is crucial for safe handling and for predicting its behavior in various experimental conditions.

Physicochemical Data

Property	Value	Source
CAS Number	33468-69-8	[4]
Molecular Formula	C ₄ H ₃ F ₃ N ₂	
Molecular Weight	136.08 g/mol	
Appearance	Off-white to brown crystalline powder/solid	[4][12]
Melting Point	148-150 °C	[4]
Boiling Point	224.7 °C (Predicted)	[12]
Solubility	Data not readily available; likely soluble in polar organic solvents.	[4]

Stability and Reactivity

- **Chemical Stability:** The product is considered stable under recommended storage conditions (cool, dry, tightly sealed).[4]
- **Reactivity Profile:** The trifluoromethyl group is strongly electron-withdrawing, which can influence the reactivity of the imidazole ring. The imidazole moiety itself is amphoteric, meaning it can act as both a weak acid and a weak base.
- **Hazardous Reactions:** No hazardous polymerization is expected.[4] However, violent reactions can occur with strong acids and strong oxidizing agents.
- **Hazardous Decomposition Products:** When heated to decomposition, it may emit corrosive and toxic fumes, including carbon oxides, nitrogen oxides (NO_x), and hydrogen fluoride.[4]

Section 6: Toxicological and Ecological Information

Toxicological Summary

As previously noted, specific comprehensive toxicological studies on **4-(Trifluoromethyl)-1H-imidazole** are not widely published. The information is primarily derived from GHS classifications and data on analogous compounds.

- Acute Effects: Harmful if swallowed, causes skin, eye, and respiratory irritation.[4]
- Chronic Effects: Suspected of causing cancer (Category 2).[4] Long-term exposure by any route should be minimized. The liver and lungs have been identified as potential target organs for toxicity induced by the related compound 4-methylimidazole in animal studies.[5]
- Genotoxicity: No specific data is available for this compound. 4-methylimidazole gave negative results in bacterial reverse mutation assays.[5]

Ecological Information

Detailed ecotoxicity data for **4-(Trifluoromethyl)-1H-imidazole** is lacking. However, the properties of its constituent parts provide cause for caution.

- Persistence and Degradation: Fluorinated organic compounds, particularly those with C-F bonds as strong as in the trifluoromethyl group, can be highly resistant to environmental degradation, leading to persistence.
- Aquatic Toxicity: Many heterocyclic compounds can have adverse effects on aquatic life. Due to the lack of specific data, release into drains or waterways must be strictly avoided.[4] All waste must be collected and disposed of as hazardous chemical waste according to local and national regulations.

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